

5-Methoxyindan-1-one CAS number 5111-70-6

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Compound of Interest

Compound Name: 5-Methoxyindan-1-one

Cat. No.: B147253

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5-Methoxyindan-1-one: A Technical Guide

CAS Number: 5111-70-6

Prepared for: Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **5-Methoxyindan-1-one**, a heterocyclic compound with potential applications in organic synthesis and medicinal chemistry. This document collates available data on its chemical and physical properties, spectral characteristics, a representative synthetic protocol, and a discussion of the biological activities of the broader class of substituted indanones.

Chemical and Physical Properties

5-Methoxyindan-1-one is a solid crystalline powder, with its appearance described as ranging from white to light yellow or brown. It is soluble in methanol.

Table 1: General and Chemical Properties

Property	Value	Source(s)
IUPAC Name	5-methoxy-2,3-dihydro-1H-inden-1-one	[1]
Synonyms	5-Methoxyindanone, 2,3-Dihydro-5-methoxy-1H-inden-1-one	[1]
Molecular Formula	C ₁₀ H ₁₀ O ₂	[1]
Molecular Weight	162.19 g/mol	[1]
CAS Number	5111-70-6	[1]
InChI	InChI=1S/C10H10O2/c1-12-8-3-4-9-7(6-8)2-5-10(9)11/h3-4,6H,2,5H2,1H3	[1]
InChIKey	QOPRWBRNMPANKN-UHFFFAOYSA-N	[1]
Canonical SMILES	<chem>COC1=CC2=C(C=C1)C(=O)CC2</chem>	[1]

Table 2: Physical Properties

Property	Value	Source(s)
Physical State	Powder Solid	[2]
Appearance	Brown	[2]
Melting Point	107 - 111 °C	[2]
Boiling Point	150 °C / 2 mmHg	[2]
Odor	Odorless	[2]
Solubility	Soluble in Methanol	[2]

Spectral Data

A summary of the available spectral data for **5-Methoxyindan-1-one** is presented below. This data is crucial for the identification and characterization of the compound.

Table 3: Spectral Data Summary

Technique	Data Highlights	Source(s)
¹ H NMR	Spectra available.	[3]
¹³ C NMR	Spectra available.	[3]
Mass Spectrometry (MS)	Spectra available.	[3]
Infrared (IR) Spectroscopy	Spectra available.	[3]
UV-Vis Spectroscopy	Spectra available.	[3]

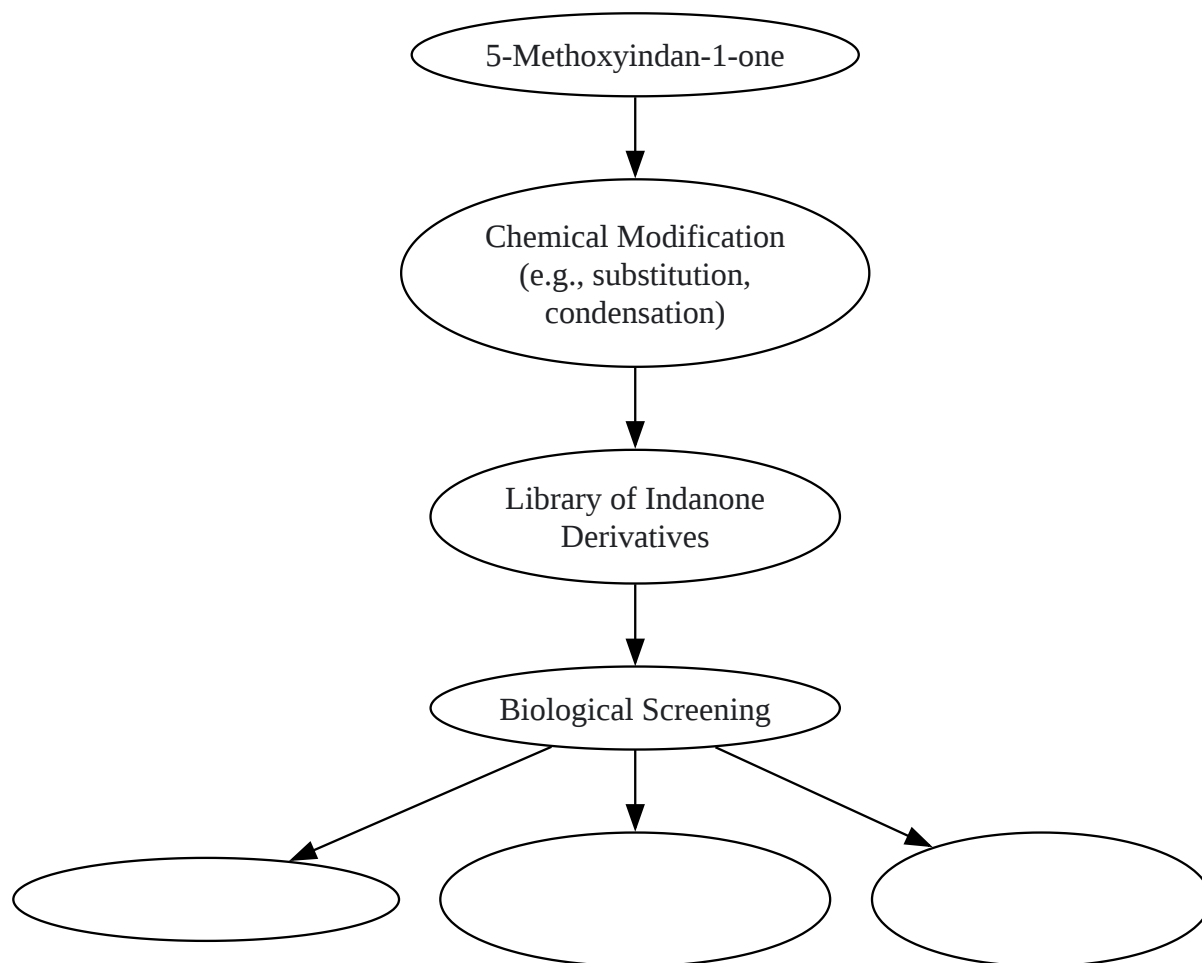
Synthesis of 5-Methoxyindan-1-one

The most common and direct route for the synthesis of **5-Methoxyindan-1-one** is the intramolecular Friedel-Crafts cyclization of 3-(4-methoxyphenyl)propanoic acid. This reaction is typically promoted by a strong acid catalyst such as polyphosphoric acid (PPA) or Eaton's reagent (a solution of phosphorus pentoxide in methanesulfonic acid).[4][5][6]

Representative Experimental Protocol

The following protocol is a representative procedure for the synthesis of **5-Methoxyindan-1-one** based on established methods for intramolecular Friedel-Crafts cyclization of related compounds.[5][6]

Reaction:



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References

- 1. 5-Methoxyindan-1-one | C₁₀H₁₀O₂ | CID 78787 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. BJOC - Synthesis of 1-indanones with a broad range of biological activity [beilstein-journals.org]

- 3. Cytotoxicity of synthetic derivatives against breast cancer and multi-drug resistant breast cancer cell lines: a literature-based perspective study - PMC [pmc.ncbi.nlm.nih.gov]
- 4. pubs.acs.org [pubs.acs.org]
- 5. ccsenet.org [ccsenet.org]
- 6. researchgate.net [researchgate.net]
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